

Comparative Analysis of Ibudilast's Side Effect Profile in Neurodegenerative Diseases

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Compound of Interest

Compound Name: *Sembl*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive and objective comparison of the side effect profile of Ibudilast with alternative treatments for Amyotrophic Lateral Sclerosis (ALS) and progressive Multiple Sclerosis (MS). The information is supported by experimental data from clinical trials to aid in the informed evaluation of these therapeutic agents.

Executive Summary

Ibudilast, a phosphodiesterase inhibitor with anti-inflammatory and neuroprotective properties, is under investigation for the treatment of neurodegenerative diseases. This analysis compares its safety and tolerability with established treatments: Riluzole for ALS, and Teriflunomide and Sponimod for progressive MS. While generally well-tolerated, Ibudilast is associated with gastrointestinal side effects. The comparator drugs exhibit distinct adverse event profiles, including hepatic events for Riluzole and Teriflunomide, and cardiovascular effects for Sponimod. This guide presents a detailed breakdown of these profiles, supported by quantitative data from clinical trials and an overview of the methodologies used to assess safety.

Data Presentation: Comparative Side Effect Profiles

The following tables summarize the incidence of common treatment-emergent adverse events (TEAEs) reported in key clinical trials for Ibudilast and its comparators.

Table 1: Ibudilast vs. Placebo in Progressive Multiple Sclerosis (SPRINT-MS Trial)

Adverse Event	Ibudilast (n=129)	Placebo (n=126)
Gastrointestinal Disorders	49%	33%
- Nausea	20.2%	10.3%
- Diarrhea	14.7%	7.9%
Headache	27.1%	19.8%
Upper Respiratory Tract Infection	20.2%	19.0%
Depression	17.8%	10.3%
Fatigue	14.7%	11.9%
Rash	12.4%	7.1%

Table 2: Ibudilast vs. Placebo in Amyotrophic Lateral Sclerosis (NCT02238626)

Adverse Event	Ibudilast (n=40)	Placebo (n=20)
Nausea	25%	15%
Headache	15%	10%
Fatigue	12.5%	10%
Dizziness	10%	5%

Table 3: Riluzole vs. Placebo in Amyotrophic Lateral Sclerosis (Pivotal Trials)

Adverse Event	Riluzole (100mg/day)	Placebo
Asthenia	19%	12%
Nausea	16%	11%
Dizziness	11%	7%
Decreased Lung Function	10%	8%
Abdominal Pain	10%	6%
Elevated Liver Enzymes (ALT > 3x ULN)	8%	4%

Table 4: Teriflunomide vs. Placebo in Multiple Sclerosis (TOWER Trial)

Adverse Event (14mg dose)	Teriflunomide (n=372)	Placebo (n=388)
Headache	20%	18%
Diarrhea	18%	8%
Nausea	14%	7%
Hair Thinning	14%	5%
ALT Increased	12%	6%

Table 5: Siponimod vs. Placebo in Secondary Progressive Multiple Sclerosis (EXPAND Trial)

Adverse Event	Siponimod (n=1099)	Placebo (n=546)
Headache	15%	14%
Nasopharyngitis	11%	9%
Fall	11%	9%
Hypertension	10%	7%
Nausea	9%	7%
Dizziness	9%	6%
Bradycardia (at treatment initiation)	6%	2%
Lymphopenia	2%	<1%

Experimental Protocols for Safety Assessment

The methodologies for collecting and evaluating safety data are crucial for interpreting the side effect profiles of these compounds. Below are summaries of the experimental protocols used in the key clinical trials.

Ibutilast (SPRINT-MS and ALS Trials)

In the SPRINT-MS (NCT01982942) and the ALS trial (NCT02238626), safety and tolerability were primary or key secondary endpoints.^{[1][2]} The protocols for these multicenter, randomized, double-blind, placebo-controlled studies included comprehensive safety monitoring.^{[1][2]}

- **Adverse Event Monitoring:** All treatment-emergent adverse events (TEAEs), including serious adverse events (SAEs), were monitored and recorded throughout the studies.^{[2][3]} In the ALS trial, information about side effects was collected during clinic visits at months 3 and 6, and via telephone calls at months 1, 2, 4, and 5.^{[2][3]} A follow-up visit approximately two weeks after the last dose was conducted to assess the status of any ongoing adverse events.^{[2][3]}

- Clinical and Laboratory Assessments: Regular monitoring included hematology, blood chemistry, and urine analysis.[3] Vital signs, electrocardiograms (ECGs), and physical and neurological examinations were performed at scheduled intervals to detect any physiological changes.[3]

Riluzole (Pivotal ALS Trials)

The pivotal clinical trials for Riluzole in ALS were randomized, double-blind, placebo-controlled studies. An independent safety board was established to conduct external safety reviews throughout the trials.[4]

- Adverse Event Documentation: All adverse events reported by patients or observed by investigators were recorded. The severity and relationship to the study drug were assessed.
- Laboratory Monitoring: Regular blood tests were conducted to monitor liver function (specifically ALT levels), as well as hematological and other biochemical parameters.

Teriflunomide (TOWER Trial)

The TOWER trial, a Phase III, randomized, double-blind, placebo-controlled study, evaluated the safety and efficacy of Teriflunomide in patients with relapsing MS.

- Systematic Safety Monitoring: The safety assessment included the recording of all adverse events, with a focus on events of special interest such as hepatic events, infections, and effects on blood pressure.
- Regular Laboratory Evaluations: Liver function tests were performed at baseline and then monthly for the first six months of treatment. Blood pressure was also monitored regularly.

Siponimod (EXPAND Trial)

The EXPAND trial (NCT01665144) was a randomized, double-blind, placebo-controlled, event-driven Phase III study in patients with secondary progressive MS.[5][6]

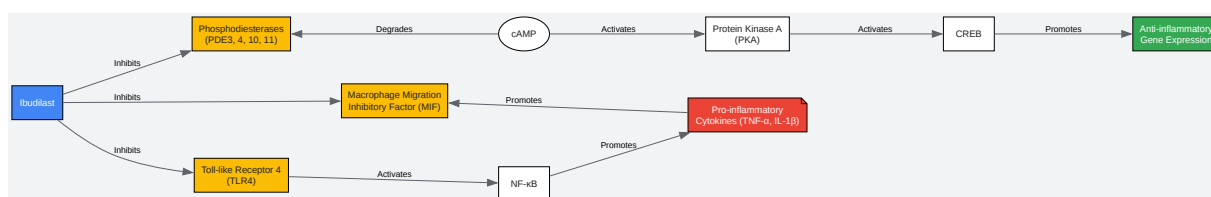
- Comprehensive Adverse Event Reporting: Safety was assessed by monitoring the incidence and severity of adverse events and serious adverse events.[5][7]

- **Cardiovascular Monitoring:** Due to the known effects of S1P receptor modulators on heart rate, first-dose monitoring was implemented, including ECGs and vital sign assessments.
- **Ophthalmological and Laboratory Assessments:** Regular ophthalmological examinations were conducted to monitor for macular edema. Laboratory monitoring included complete blood counts to check for lymphopenia.

Mandatory Visualizations

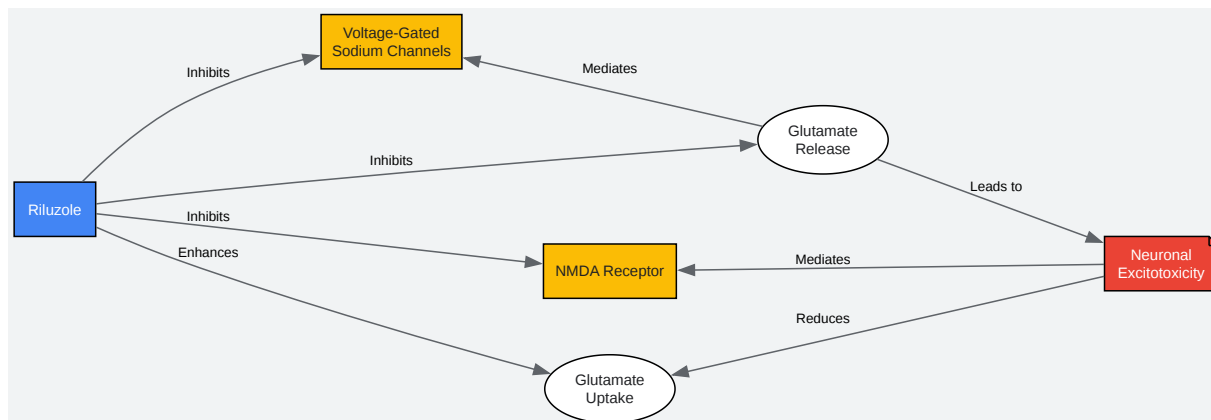
Signaling Pathways and Mechanisms of Action

The following diagrams illustrate the primary mechanisms of action of Ibudilast and the comparator drugs, providing a visual representation of their molecular targets and downstream effects.



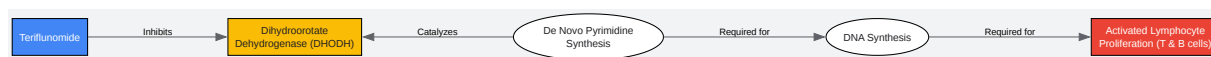
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Caption: Mechanism of action of Ibudilast.



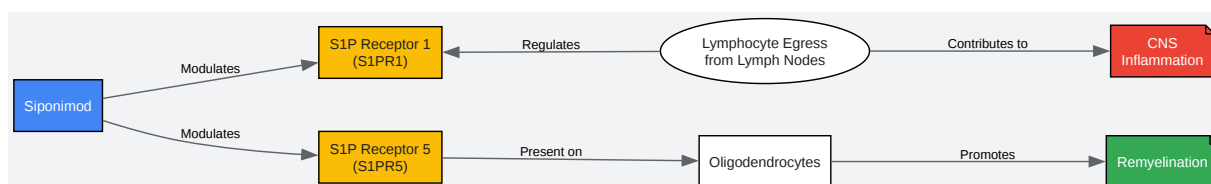
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Caption: Mechanism of action of Riluzole.



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Caption: Mechanism of action of Teriflunomide.

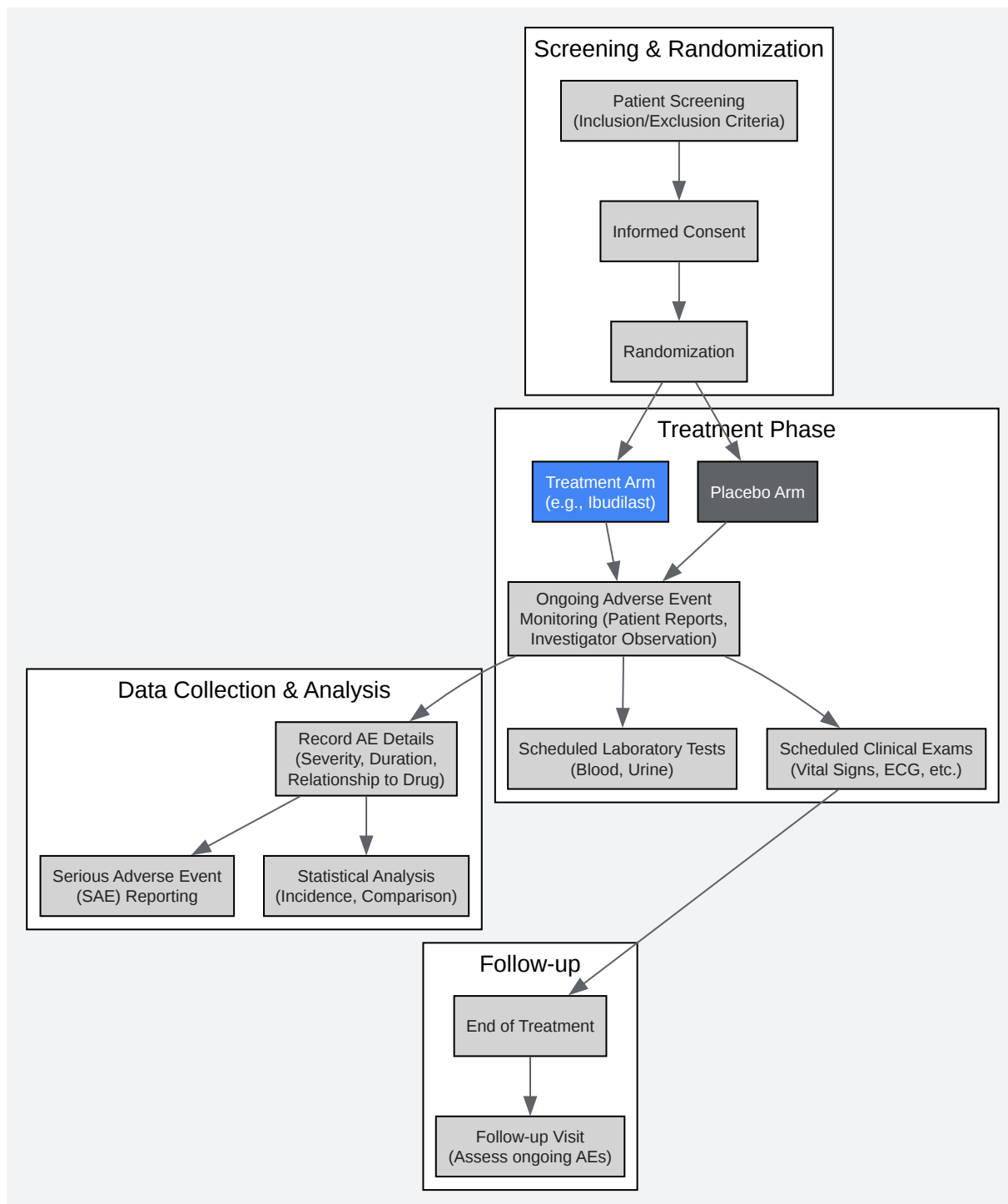


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Caption: Mechanism of action of Siponimod.

Experimental Workflow

The following diagram outlines a typical workflow for the assessment of adverse events in a randomized controlled clinical trial, as described in the protocols for the discussed compounds.



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Caption: Clinical trial workflow for adverse event assessment.

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References

- 1. NN102 SPRINT-MS – NeuroNEXT [neuronext.org]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
- 3. Trial: Ibudilast (MN-166) in Subjects With Amyotrophic La... | ALS TDI [als.net]
- 4. ovid.com [ovid.com]
- 5. library.neurol.ru [library.neurol.ru]
- 6. EXPAND-Study design | Siponimod US Safety Site [siponimodinfo.com]
- 7. Siponimod vs placebo in active secondary progressive multiple sclerosis: a post hoc analysis from the phase 3 EXPAND study - PMC [pmc.ncbi.nlm.nih.gov]
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